

# Best practices for handling and storage of disodium octaborate tetrahydrate

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## Compound of Interest

Compound Name: *Disodium octaborate tetrahydrate*

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## Technical Support Center: Disodium Octaborate Tetrahydrate

This technical support center provides best practices, troubleshooting guides, and frequently asked questions (FAQs) for the handling, storage, and use of **disodium octaborate tetrahydrate** in a research environment.

## I. Frequently Asked Questions (FAQs)

This section addresses common questions researchers, scientists, and drug development professionals may have regarding the handling and storage of **disodium octaborate tetrahydrate**.

### General Information

Q1: What is **Disodium Octaborate Tetrahydrate**?

A1: **Disodium octaborate tetrahydrate** (DOT) is a water-soluble, white, odorless crystalline powder.<sup>[1][2]</sup> It is an inorganic borate salt with the chemical formula  $\text{Na}_2\text{B}_8\text{O}_{13} \cdot 4\text{H}_2\text{O}$ .<sup>[1]</sup> In aqueous solutions, it hydrolyzes to form boric acid.<sup>[3][4]</sup> It is commonly used as a flame retardant, wood preservative, insecticide, and fungicide.<sup>[1][2][5]</sup>

Q2: What are the primary hazards associated with **disodium octaborate tetrahydrate**?

A2: The primary hazard is reproductive toxicity. It is suspected of damaging fertility or the unborn child.[6][7][8] It may be harmful if swallowed in large quantities.[7][8] Inhalation of high concentrations of dust can cause mild irritation to the nose and throat.[7][9] It is generally considered a mild skin and eye irritant.[5]

## Handling

Q3: What personal protective equipment (PPE) should be worn when handling **disodium octaborate tetrahydrate** powder?

A3: When handling the powder, it is recommended to wear safety glasses with side shields or goggles, chemical-resistant gloves (such as nitrile or neoprene), and a lab coat or protective clothing.[6][7][10] In cases of poor ventilation or when dust levels may be high, a NIOSH-approved respirator for dust should be used.[9]

Q4: How should I handle spills of **disodium octaborate tetrahydrate**?

A4: For small spills, you can mechanically sweep or vacuum the powder and place it in a suitable container for disposal.[7][8] Avoid generating dust during cleanup.[7] Ensure the area is well-ventilated.[10] For large spills, it may be necessary to evacuate the area and consult with safety personnel.[6] Do not flush large quantities down the drain.[8]

Q5: What are the best practices for weighing and transferring the powder?

A5: Weigh and transfer the powder in a well-ventilated area, preferably in a chemical fume hood or using local exhaust ventilation to minimize dust inhalation.[8][9] Use appropriate tools (spatulas, weigh boats) to handle the powder and avoid direct skin contact. Wash hands thoroughly after handling.[10]

## Storage

Q6: What are the ideal storage conditions for **disodium octaborate tetrahydrate**?

A6: Store in a cool, dry, well-ventilated area away from direct sunlight and moisture.[6][7] Keep the container tightly closed to prevent caking, as the material can absorb moisture from the air. [11][12] It is recommended to store it indoors.[7]

Q7: Are there any materials that are incompatible with **disodium octaborate tetrahydrate**?

A7: Yes, it is incompatible with strong reducing agents, such as metal hydrides and alkali metals.<sup>[7][8]</sup> Contact with these materials can generate flammable hydrogen gas, which could create an explosion hazard.<sup>[8]</sup> It should also be kept away from strong oxidizing agents and aluminum.<sup>[13][14]</sup>

Q8: How does exposure to moisture affect the stored product?

A8: Exposure to moisture can cause the powder to cake or clump together, which may make it difficult to handle and dissolve.<sup>[11][12]</sup> Proper storage in a dry environment with a tightly sealed container is crucial.

## II. Troubleshooting Guides

This section provides solutions to specific issues that may be encountered during experiments involving **disodium octaborate tetrahydrate**.

### Handling Issues

Problem	Possible Cause	Solution
Powder is difficult to dissolve.	The powder has absorbed moisture and formed clumps.	Gently break up the clumps with a spatula before adding to the solvent. Use of a magnetic stirrer or sonication can aid dissolution. Heating the solution can also increase solubility. <a href="#">[15]</a>
The solution is supersaturated.	Increase the volume of the solvent or gently heat the solution to increase the solubility of the disodium octaborate tetrahydrate.	
Inconsistent results in biological assays.	Inaccurate concentration of the prepared solution.	Ensure the powder is completely dry before weighing. Use a calibrated balance for accurate measurement. Prepare fresh solutions for each experiment to ensure consistent concentration.
pH of the final solution is not controlled.	The pH of disodium octaborate tetrahydrate solutions can vary with concentration. Measure and adjust the pH of your final solution as required for your specific experimental conditions.	

## Storage Issues

Problem	Possible Cause	Solution
The powder has become hard and caked.	Improper storage in a humid environment or a poorly sealed container.	If the caking is minor, the powder may still be usable. Break up the clumps as much as possible before use. For future storage, ensure the container is tightly sealed and stored in a desiccator or a dry cabinet.
The product is old.	While disodium octaborate tetrahydrate is stable, prolonged storage under suboptimal conditions can lead to caking. It is good practice to use older stock first.	

### III. Quantitative Data

The following tables summarize key quantitative data for **disodium octaborate tetrahydrate**.

#### Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	Na <sub>2</sub> B <sub>8</sub> O <sub>13</sub> ·4H <sub>2</sub> O	[1]
Molar Mass	412.53 g/mol	[1]
Appearance	White, odorless, crystalline powder	[1][2]
pH (1% solution at 20°C)	8.5	[15]
pH (10% solution at 20°C)	7.6	[15]
Melting Point	815 °C (decomposes)	[7]

#### Solubility Data

Temperature	Solubility in Water ( g/100 mL)	Reference
10 °C	4.5	<a href="#">[15]</a>
20 °C	9.7	<a href="#">[9]</a>
30 °C	21.9	<a href="#">[1]</a>
40 °C	27.4	<a href="#">[7]</a> <a href="#">[15]</a>
50 °C	34.3	<a href="#">[9]</a>

## IV. Experimental Protocols

This section provides detailed methodologies for key experiments using **disodium octaborate tetrahydrate**.

### A. Preparation of a Standard Aqueous Solution (1% w/v)

Objective: To prepare a 1% (w/v) aqueous solution of **disodium octaborate tetrahydrate** for general laboratory use.

Materials:

- **Disodium octaborate tetrahydrate** powder
- Deionized or distilled water
- Volumetric flask (e.g., 100 mL)
- Weighing boat
- Spatula
- Calibrated analytical balance
- Magnetic stirrer and stir bar

Procedure:

- Calculate the required mass of **disodium octaborate tetrahydrate**. For a 100 mL 1% (w/v) solution, 1 g is needed.
- Accurately weigh 1.00 g of **disodium octaborate tetrahydrate** powder using a calibrated analytical balance.
- Transfer the weighed powder into a 100 mL volumetric flask.
- Add approximately 50-60 mL of deionized water to the flask.
- Add a magnetic stir bar to the flask and place it on a magnetic stirrer.
- Stir the solution until the powder is completely dissolved. Gentle heating (e.g., to 40-50°C) can be applied to expedite dissolution.[15]
- Once dissolved, remove the flask from the stirrer and allow the solution to cool to room temperature.
- Carefully add deionized water to the flask until the bottom of the meniscus reaches the 100 mL calibration mark.
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Label the flask with the chemical name, concentration, date of preparation, and your initials.

## B. Antifungal Susceptibility Testing (Broth Microdilution Method)

Objective: To determine the minimum inhibitory concentration (MIC) of **disodium octaborate tetrahydrate** against a fungal strain (e.g., *Aspergillus niger*).

Materials:

- Sterile **disodium octaborate tetrahydrate** solution (e.g., a stock solution of 10% w/v in sterile water)
- Fungal culture (*Aspergillus niger*)

- Sterile Sabouraud Dextrose Broth (SDB) or RPMI-1640 medium
- Sterile 96-well microtiter plates
- Sterile pipettes and tips
- Spectrophotometer or plate reader (optional)
- Incubator

**Procedure:**

- Inoculum Preparation: Prepare a spore suspension of *Aspergillus niger* in sterile saline with a surfactant (e.g., Tween 80) from a fresh culture. Adjust the suspension to a concentration of approximately  $1-5 \times 10^5$  CFU/mL.
- Serial Dilutions:
  - Add 100  $\mu$ L of sterile broth to all wells of a 96-well plate.
  - Add 100  $\mu$ L of the 10% DOT stock solution to the first well of each row to be tested.
  - Perform a two-fold serial dilution by transferring 100  $\mu$ L from the first well to the second, mixing, and continuing this process across the row. Discard 100  $\mu$ L from the last well. This will create a range of concentrations.
- Inoculation: Add 100  $\mu$ L of the prepared fungal inoculum to each well.
- Controls:
  - Positive Control: A well containing broth and the fungal inoculum (no DOT).
  - Negative Control: A well containing only sterile broth.
- Incubation: Cover the plate and incubate at 28-35°C for 48-72 hours.
- MIC Determination: The MIC is the lowest concentration of **disodium octaborate tetrahydrate** that shows no visible growth of the fungus. This can be assessed visually or by

measuring the optical density at 600 nm.

## C. Flame Retardancy Test on Treated Cotton Fabric (Vertical Flame Test - adapted from UL 94)

Objective: To evaluate the flame retardant properties of cotton fabric treated with **disodium octaborate tetrahydrate**.

Materials:

- Cotton fabric strips (e.g., 125 mm x 13 mm)
- **Disodium octaborate tetrahydrate** solution (e.g., 10% w/v)
- Bunsen burner with a 20 mm blue flame
- Laboratory stand with a clamp
- Timer
- Conditioning chamber (optional, for standard conditioning of samples)
- Dry surgical cotton

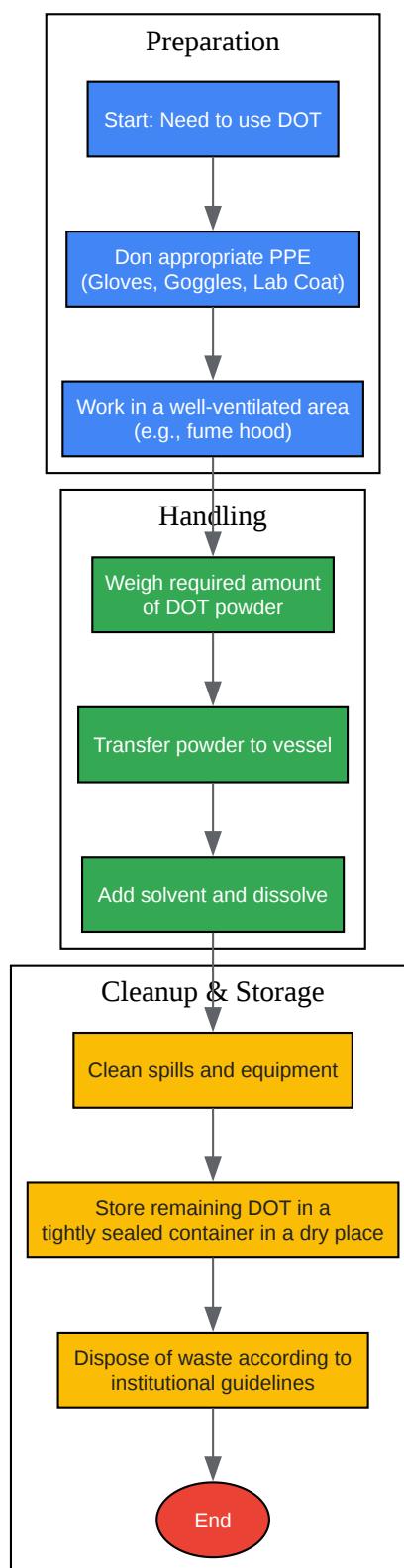
Procedure:

- Sample Preparation:
  - Immerse cotton fabric strips in the 10% **disodium octaborate tetrahydrate** solution for a set period (e.g., 30 minutes).
  - Remove the strips and gently squeeze out excess solution.
  - Dry the treated strips in an oven at a controlled temperature (e.g., 60-80°C) until completely dry.
  - Condition the treated and untreated (control) strips at a standard temperature and humidity (e.g., 23°C and 50% relative humidity) for at least 48 hours before testing.

- Test Setup:
  - Mount a fabric strip vertically in a clamp on a laboratory stand.
  - Place a small piece of dry surgical cotton on the base of the stand, 300 mm below the lower edge of the fabric strip.
- Flame Application:
  - Ignite the Bunsen burner and adjust the flame height to 20 mm.
  - Apply the flame to the bottom edge of the fabric strip for 10 seconds.
  - Remove the flame and record the afterflame time (the time the fabric continues to flame after the ignition source is removed).
  - Once the flaming stops, immediately reapply the flame for another 10 seconds.
  - Remove the flame and record the second afterflame time and the afterglow time (the time the fabric glows after the flame has extinguished).
  - Observe if any dripping material ignites the cotton below.
- Evaluation: Compare the afterflame times, afterglow times, and dripping behavior of the treated fabric with the untreated control fabric. Shorter afterflame and afterglow times, and no ignition of the cotton, indicate effective flame retardancy.

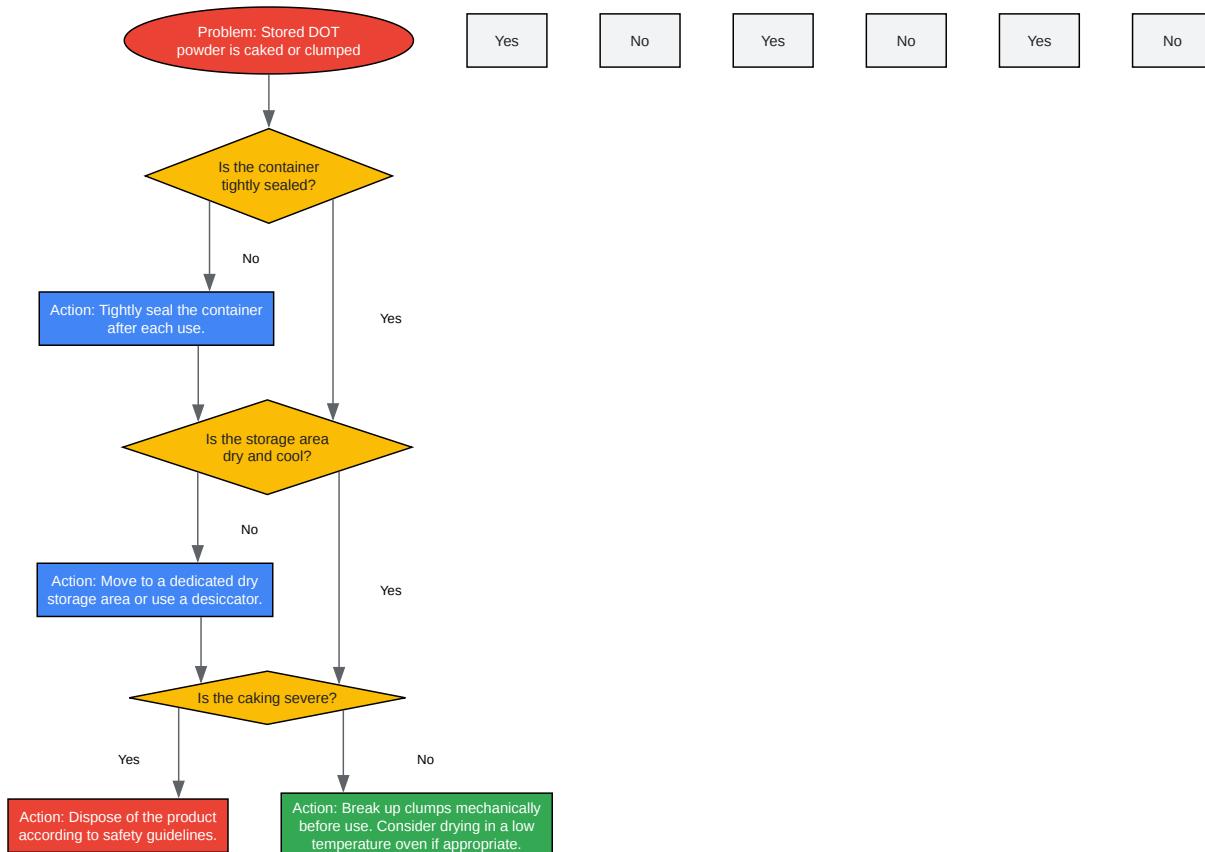
## V. Visualizations

The following diagrams illustrate key workflows and logical relationships for handling and troubleshooting **disodium octaborate tetrahydrate**.

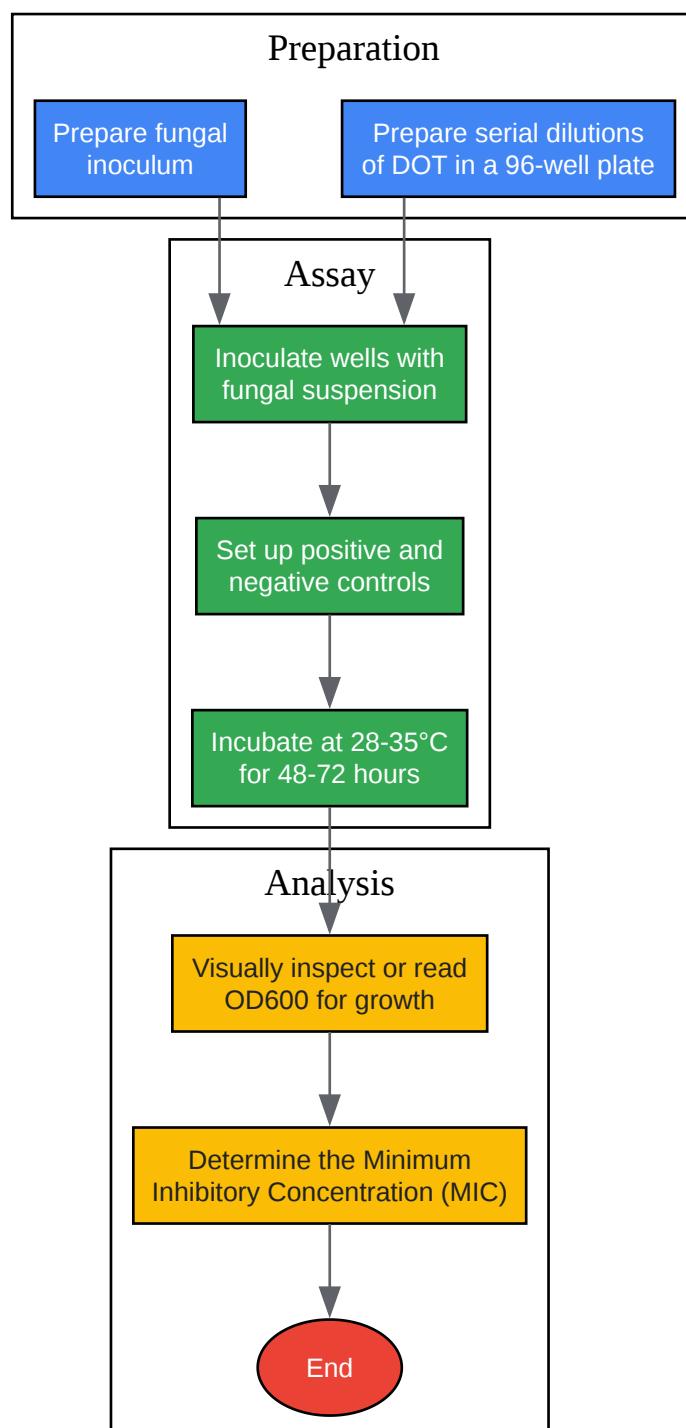


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Caption: Workflow for the safe handling of **disodium octaborate tetrahydrate** powder.

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Caption: Troubleshooting guide for caked **disodium octaborate tetrahydrate**.

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Caption: Workflow for the antifungal susceptibility testing of DOT.

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